

# Proper Disposal of NSC 15364: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: NSC 15364

Cat. No.: B1267512

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Researchers and drug development professionals handling **NSC 15364** must adhere to strict disposal procedures to ensure laboratory safety and environmental protection. This guide provides essential, step-by-step instructions for the proper disposal of this VDAC1 oligomerization and apoptosis inhibitor.

**NSC 15364**, also known by its CAS number 4550-72-5, is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.<sup>[1]</sup> Improper disposal can lead to significant environmental contamination and potential harm to human health. Therefore, it is imperative that all personnel follow the protocols outlined below.

## Hazard Profile of NSC 15364

A clear understanding of the hazards associated with **NSC 15364** is the first step toward safe handling and disposal. The following table summarizes the key hazard information.

Hazard Classification	GHS Code	Description
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.[1] [2]
Skin Irritation	Category 2	H315: Causes skin irritation.[2]
Serious Eye Irritation	Category 2A	H319: Causes serious eye irritation.[2]
Specific target organ toxicity, single exposure	Category 3	H335: May cause respiratory irritation.[2]
Acute Aquatic Toxicity	Category 1	H400: Very toxic to aquatic life. [1]
Chronic Aquatic Toxicity	Category 1	H410: Very toxic to aquatic life with long lasting effects.[1]

## Step-by-Step Disposal Protocol

Adherence to the following procedural steps is mandatory for the safe disposal of **NSC 15364** and its containers.

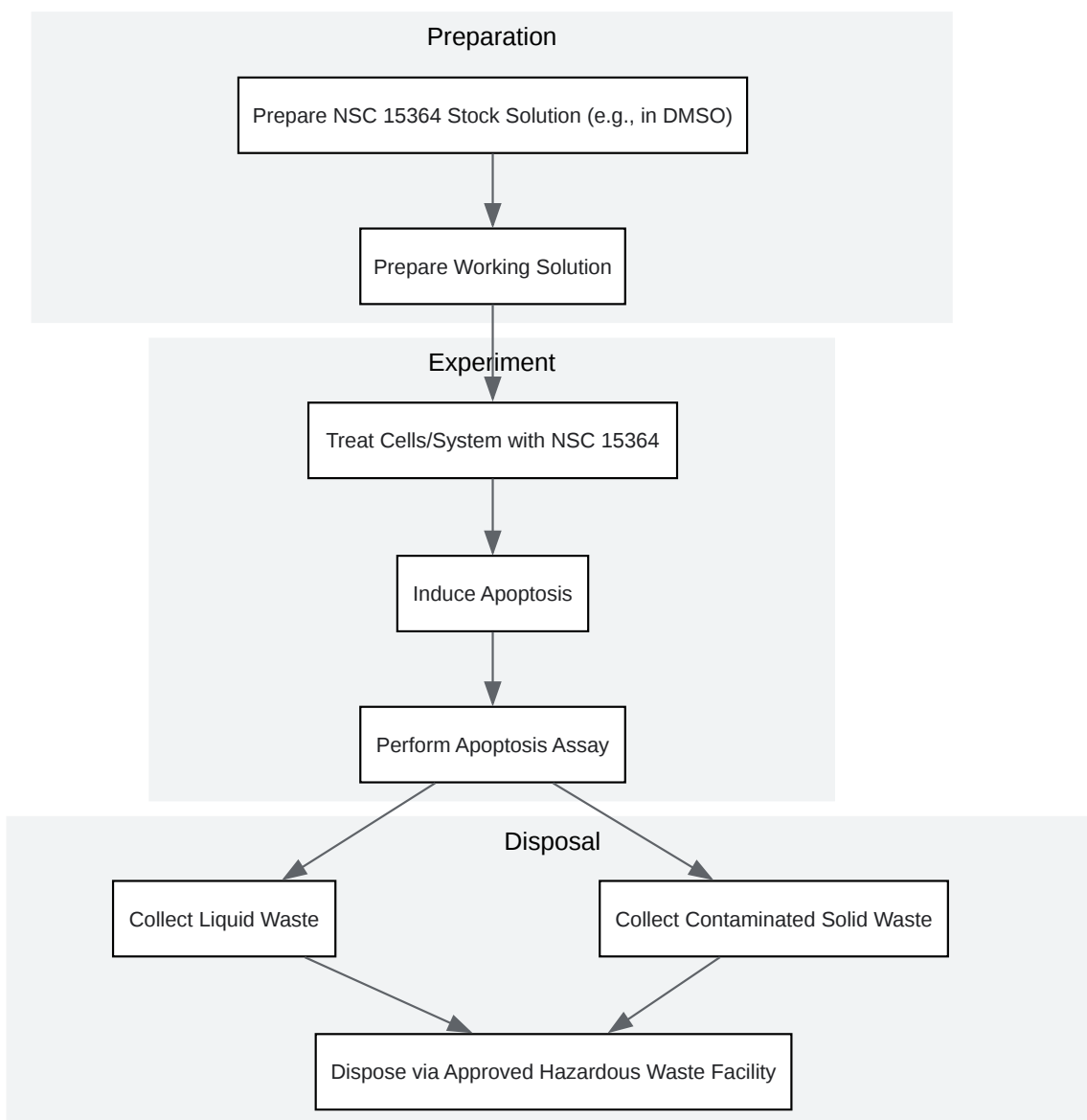
- Personal Protective Equipment (PPE): Before handling **NSC 15364**, ensure appropriate PPE is worn, including safety goggles with side-shields, protective gloves, and impervious clothing.[1] A suitable respirator should be used to avoid inhalation of dust or aerosols.[1]
- Waste Segregation:
  - Solid Waste: Unused or expired solid **NSC 15364** should be collected in a clearly labeled, sealed container designated for hazardous chemical waste.
  - Liquid Waste: Solutions containing **NSC 15364** (e.g., in DMSO) must be collected in a separate, sealed, and clearly labeled container for hazardous liquid waste. Do not mix with other waste streams unless compatibility is confirmed.
  - Contaminated Materials: All materials that have come into contact with **NSC 15364**, such as pipette tips, gloves, and bench paper, must be treated as hazardous waste and

collected in a designated, sealed container.

- **Spill Management:** In the event of a spill, prevent the substance from entering drains, water courses, or the soil.<sup>[1]</sup> Collect the spillage and place it in a suitable container for disposal.<sup>[1]</sup>
- **Container Disposal:** Empty containers that held **NSC 15364** must be treated as hazardous waste. Do not rinse them into the drain. The container and its contents must be disposed of through an approved waste disposal plant.<sup>[1]</sup>
- **Final Disposal:** All waste containing **NSC 15364** must be disposed of through an approved and licensed hazardous waste disposal company.<sup>[1]</sup> Ensure compliance with all local, regional, national, and international regulations.

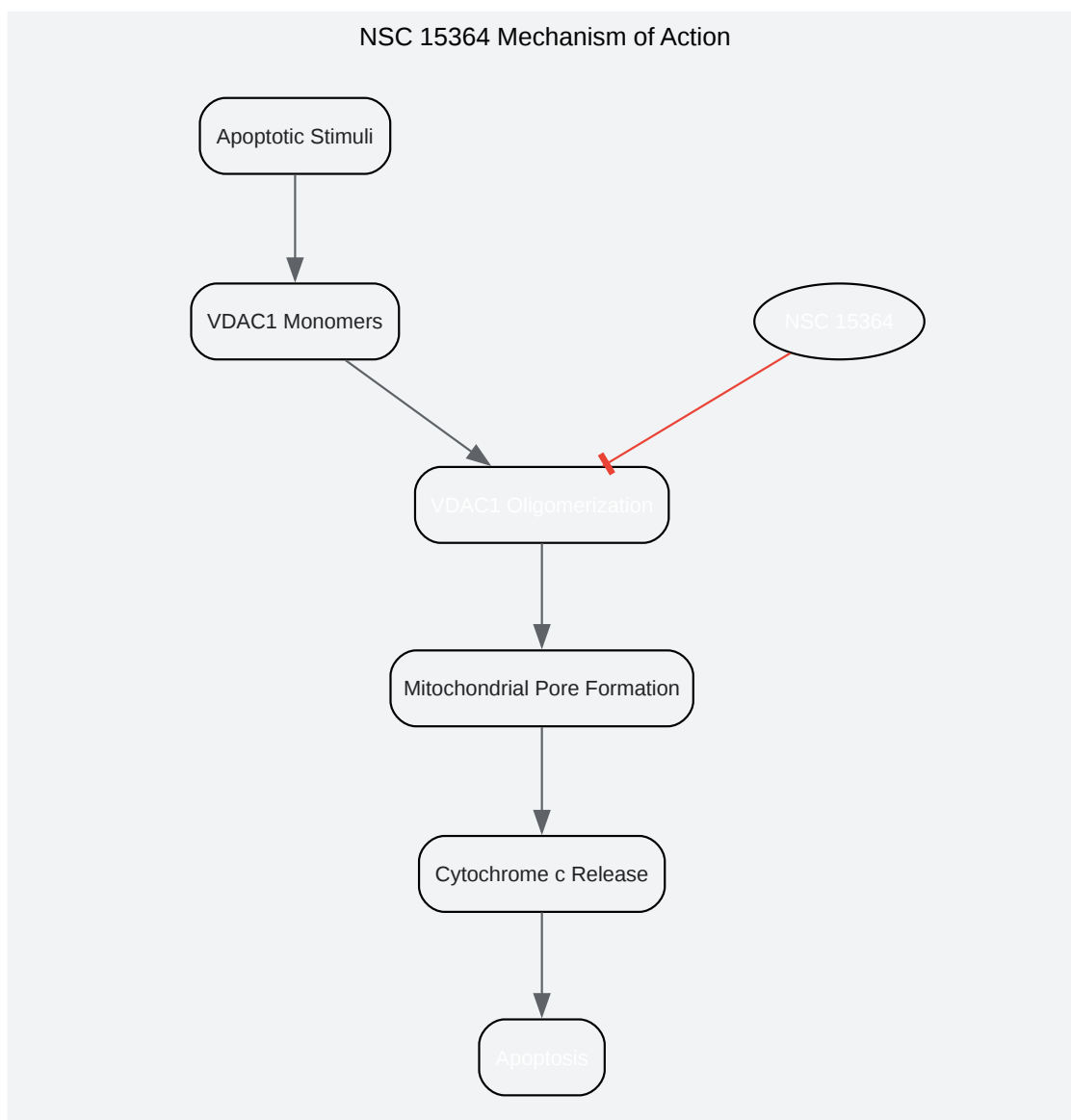
## Experimental Workflow and Signaling Pathway

To provide further context for laboratory professionals, the following diagrams illustrate a typical experimental workflow involving **NSC 15364** and its mechanism of action.



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Caption: Experimental workflow for **NSC 15364** from preparation to disposal.



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Caption: **NSC 15364** inhibits apoptosis by preventing VDAC1 oligomerization.

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## References

- 1. NSC15364|4550-72-5|MSDS [dcchemicals.com]
- 2. shop.activate-scientific.com [shop.activate-scientific.com]
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